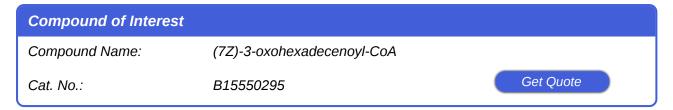


Application Notes and Protocols for the Detection of (7Z)-3-Oxohexadecenoyl-CoA

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Introduction

(7Z)-3-Oxohexadecenoyl-CoA is a long-chain acyl-coenzyme A (CoA) thioester. Acyl-CoAs are crucial intermediates in numerous metabolic pathways, including fatty acid β -oxidation and biosynthesis, and are involved in cellular signaling and protein acylation. The accurate and sensitive detection of specific acyl-CoA species like (7Z)-3-oxohexadecenoyl-CoA is essential for understanding lipid metabolism and its dysregulation in various diseases, including metabolic syndromes, cardiovascular diseases, and cancer.

These application notes provide a detailed protocol for the sensitive and specific quantification of **(7Z)-3-oxohexadecenoyl-CoA** in biological matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Physicochemical Properties of (7Z)-3-Oxohexadecenoyl-CoA

Based on its structure, the key properties of (7Z)-3-oxohexadecenoyl-CoA are:



Property	Value	Reference
Molecular Formula	C37H62N7O18P3S	[1]
Monoisotopic Mass	1017.3085 Da	[1]
Predicted [M+H]+	1018.3158 m/z	[1]
Predicted [M-H]-	1016.3012 m/z	[1]

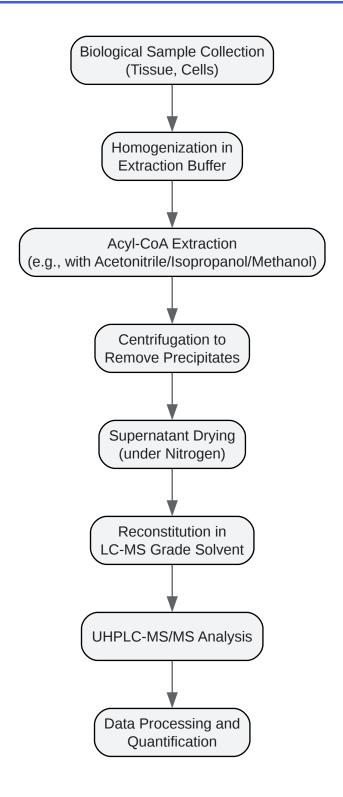
Principle of Detection

The analytical method is based on ultra-high-performance liquid chromatography (UHPLC) for the separation of **(7Z)-3-oxohexadecenoyl-CoA** from other cellular components, followed by tandem mass spectrometry (MS/MS) for selective and sensitive detection. Quantification is achieved using the multiple reaction monitoring (MRM) mode, which monitors a specific precursor-to-product ion transition for the analyte. A stable isotope-labeled internal standard (e.g., ¹³C-labeled palmitoyl-CoA) should be used to ensure accuracy and precision.

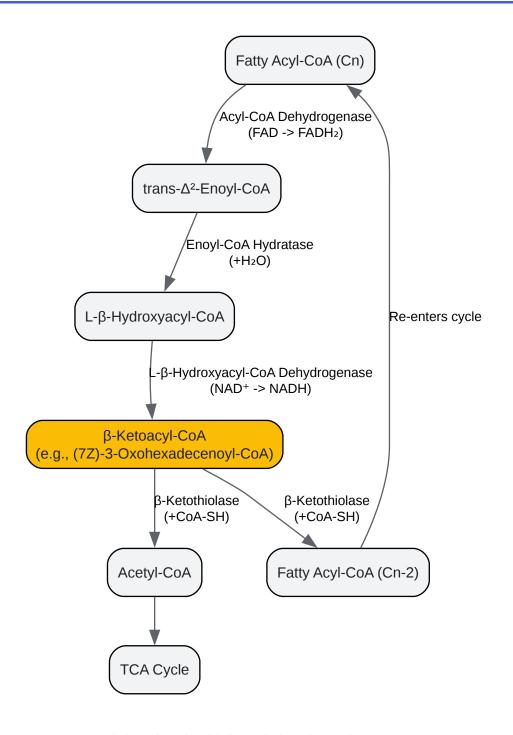
Experimental Workflow

The overall experimental workflow for the analysis of **(7Z)-3-oxohexadecenoyl-CoA** is depicted below.









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